

# scaling up the synthesis of 2,6-diacetoxynaphthalene for industrial applications

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## Compound of Interest

Compound Name: 2,6-Diacetoxynaphthalene

Cat. No.: B1581199

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## Technical Support Center: Scaling Up the Synthesis of 2,6-Diacetoxynaphthalene

### Introduction: The Industrial Significance of 2,6-Diacetoxynaphthalene

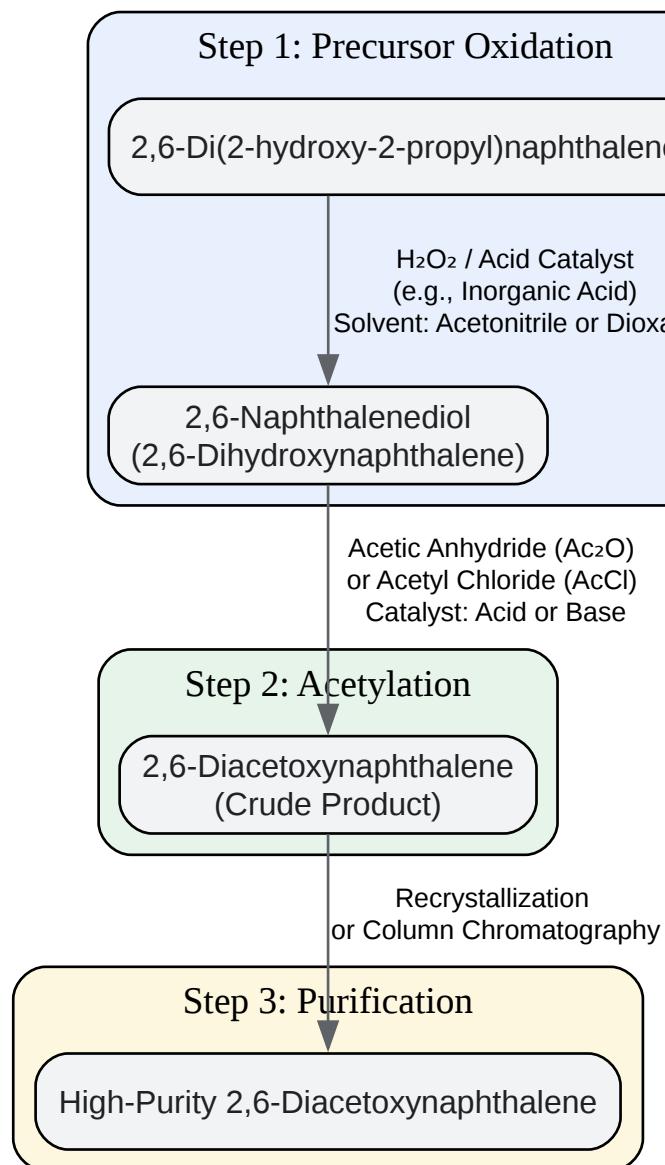
Welcome to the technical support center for the synthesis of **2,6-diacetoxynaphthalene**. This guide is designed for researchers, scientists, and drug development professionals who are looking to scale up this important synthesis for industrial applications. **2,6-Diacetoxynaphthalene** serves as a crucial intermediate in the synthesis of advanced materials, including high-performance thermotropic liquid crystalline polymers and fine chemicals.<sup>[1]</sup> Its molecular structure provides a rigid backbone, making it a valuable building block in organic synthesis.

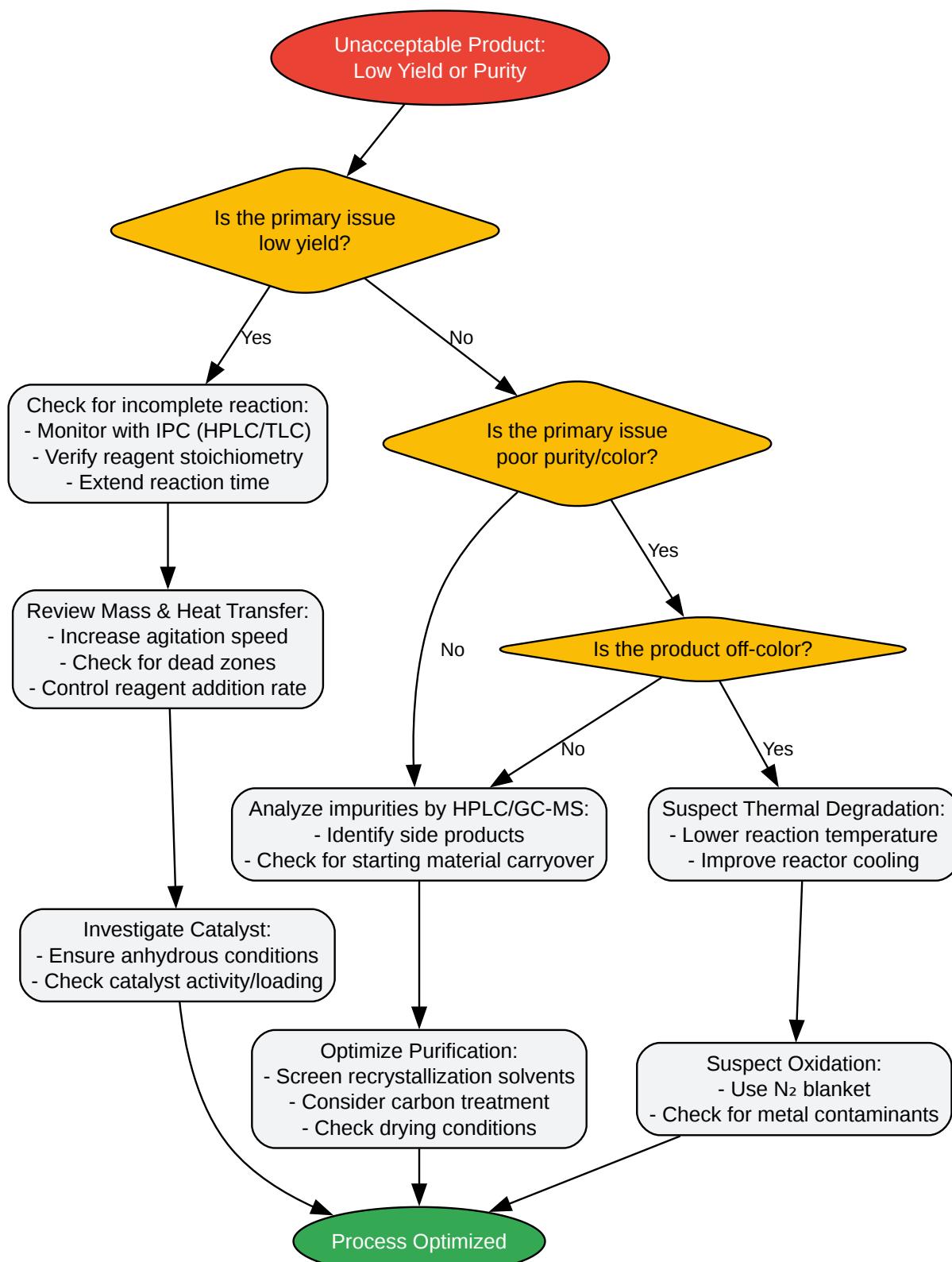
This document provides field-proven insights, troubleshooting guides, and detailed protocols to navigate the complexities of scaling this process from the lab to industrial production. We will focus on the most common and scalable synthesis route: the acetylation of 2,6-dihydroxynaphthalene.

## High-Level Synthesis Workflow

The industrial production of **2,6-diacetoxynaphthalene** is typically achieved through a two-step process starting from a suitable precursor, which is first converted to 2,6-

dihydroxynaphthalene (also known as 2,6-naphthalenediol) and then acetylated. A common and effective route begins with 2,6-di(2-hydroxy-2-propyl)naphthalene.[2][3]



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